

Chemical Profile of 2-Hydroxy-1,4-benzoquinone

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Hydroxy-1,4-benzoquinone

CAS No.: 2474-72-8

Cat. No.: S601731

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Property	Description / Value
IUPAC Name	2-hydroxycyclohexa-2,5-diene-1,4-dione [1] [2]
Chemical Formula	C ₆ H ₄ O ₃ [1] [2] [3]
Average Molecular Weight	124.09 - 124.095 g/mol [2] [3]
CAS Registry Number	2474-72-8 [2] [3]
Melting Point	128 °C [3]
Predicted pKa	2.90 ± 0.30 [3]
SMILES	<chem>O=C1C=CC(=O)C(O)=C1</chem> [2]
InChI Key	GPLIMIJPZGPIF-UHFFFAOYSA-N [1] [2]

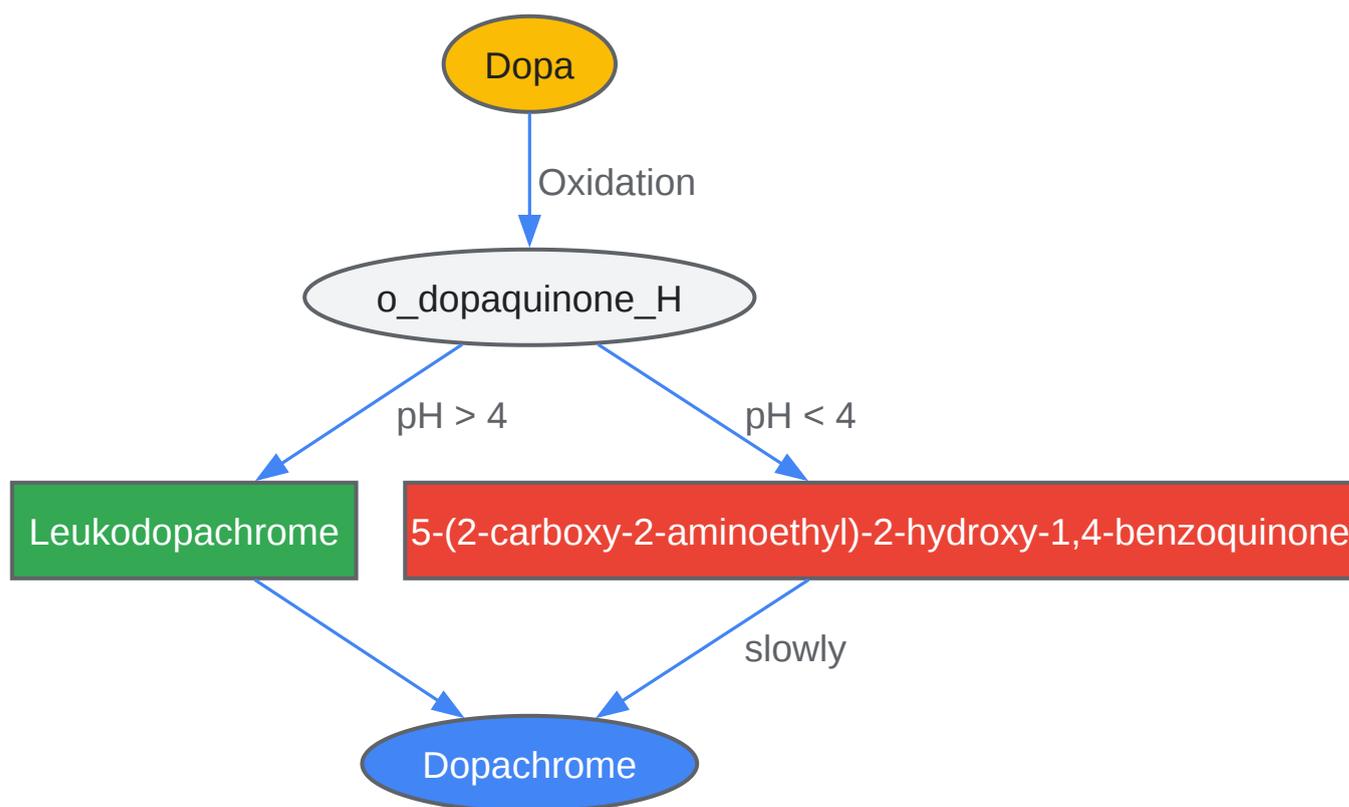
Synthesis and Biochemical Role

The available literature highlights several key contexts in which **2-hydroxy-1,4-benzoquinone** is formed and functions.

- Formation from 1,4-Benzoquinone:** It can be synthesized through the reaction of 1,4-benzoquinone with hydrogen peroxide [1].

- **Role in Phenol Metabolism:** It is identified as a byproduct in the metabolic pathway of phenols, such as 1,2,4-benzenetriol. The conversion between 1,2,4-benzenetriol and **2-hydroxy-1,4-benzoquinone** is facilitated by specific enzymes like 1,2,4-benzenetriol dehydrogenase [1].
- **Intermediate in Melanin Synthesis:** Research indicates that **2-hydroxy-1,4-benzoquinone** is formed as an intermediate during the acidic oxidation of dopa (3,4-dihydroxyphenylalanine) in the melanin biosynthesis pathway [4].

The following diagram illustrates its role as a branch point in the melanogenesis pathway under different pH conditions:



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Limitations and Further Research

Based on the search results, I was unable to locate detailed experimental protocols for synthesis or analysis, comprehensive pharmacological data, or specific signaling pathways for **2-hydroxy-1,4-benzoquinone**. The information available is foundational.

To obtain the in-depth technical details required for a full whitepaper, I suggest the following steps:

- **Consult Specialized Databases:** Search platforms like **SciFinder**, **Reaxys**, or **PubMed Central** using the CAS Number (2474-72-8) and specific keywords like "synthesis protocol," "analytical method," or "pharmacokinetics."
- **Review Original Research:** The foundational 1982 paper from the *Journal of Biological Chemistry* [4] would be a primary source to consult for its role in melanogenesis. Obtaining the full text may yield more experimental detail.
- **Explore Related Compounds:** The search results contained extensive information on **Thymoquinone (2-methyl-5-isopropyl-1,4-benzoquinone)** [5], a related benzoquinone with documented pharmaceutical development challenges and strategies. While a different molecule, its data can provide a useful comparative framework.

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References

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3. - 2 - hydroxy , 1 - 4 | 2474-72-8 benzoquinone [chemicalbook.com]
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